

cis-4-Hydroxy-L-proline hydrochloride molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *cis-4-Hydroxy-L-proline*
hydrochloride

Cat. No.: B151321

[Get Quote](#)

Technical Data for cis-4-Hydroxy-L-proline Hydrochloride

For Immediate Release

This technical data sheet provides the molecular formula and molecular weight for **cis-4-Hydroxy-L-proline hydrochloride**, a compound relevant to researchers, scientists, and professionals in drug development.

Core Chemical Properties

The fundamental molecular properties of **cis-4-Hydroxy-L-proline hydrochloride** have been determined as follows. This data is essential for a variety of experimental and developmental applications, including stoichiometry, solution preparation, and analytical characterization.

Property	Value
Molecular Formula	C ₅ H ₁₀ ClNO ₃ [1][2][3]
Molecular Weight	167.59 g/mol [1][2][3]

This information is foundational for any research or development activities involving this compound. The requested sections on detailed experimental protocols and signaling pathways

are not applicable to the determination of these fundamental chemical properties.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. scbt.com [scbt.com]
- 2. chemscene.com [chemscene.com]
- 3. cis-4-Hydroxy-L-proline hydrochloride - CAS:441067-49-8 - Sunway Pharm Ltd [3wpharm.com]
- To cite this document: BenchChem. [cis-4-Hydroxy-L-proline hydrochloride molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b151321#cis-4-hydroxy-l-proline-hydrochloride-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com